

# HiMedia ML169 TMB Substrate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: ML169

Cat. No.: B15617897

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This in-depth technical guide provides a comprehensive overview of HiMedia's **ML169**, a single-component 3,3',5,5'-Tetramethylbenzidine (TMB) substrate solution. Designed for chromogenic detection in Western blotting and immunohistochemistry (IHC), **ML169** interacts with horseradish peroxidase (HRP) to yield a stable, insoluble dark blue precipitate at the site of the target antigen.<sup>[1][2][3]</sup> This document details the product's specifications, experimental protocols, and the underlying principles of its action.

## Product Specifications and Properties

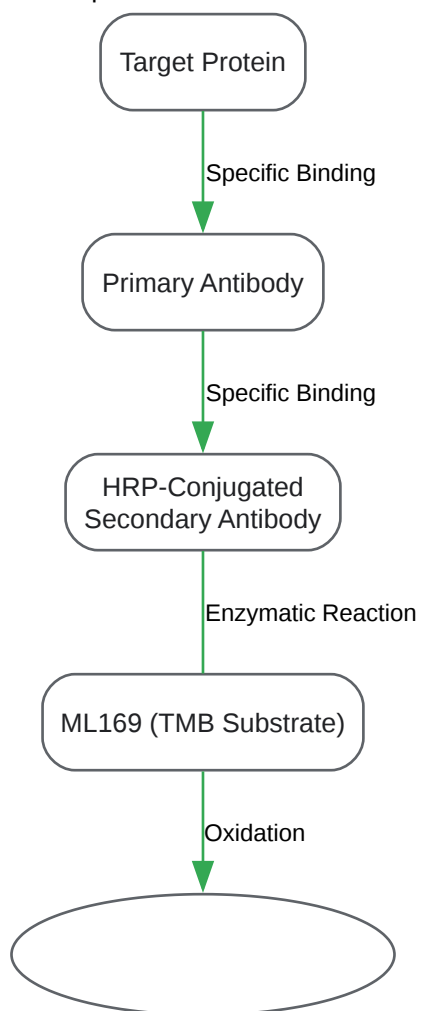
HiMedia **ML169** is a ready-to-use solution, simplifying experimental workflows by eliminating the need for substrate preparation.<sup>[1][4]</sup> The key features and specifications are summarized below.

| Property               | Specification   | Reference                               |
|------------------------|---|---|
| Product Name           | TMB Substrate Solution (For Western Blotting)                                     | <a href="#">[2]</a>                     |
| Product Code           | ML169   | <a href="#">[2]</a>                     |
| Appearance             | Colorless to slightly yellow liquid   | <a href="#">[1]</a>                     |
| Primary Constituent    | 3,3',5,5'-Tetramethylbenzidine (TMB)  | <a href="#">[2]</a>                     |
| Enzyme System          | Horseradish Peroxidase (HRP)  | <a href="#">[1]</a>                     |
| Reaction Product       | Insoluble, stable dark blue precipitate   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Applications           | Western Blotting, Immunohistochemistry  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Membrane Compatibility | Nitrocellulose and PVDF membranes   | <a href="#">[2]</a> <a href="#">[5]</a> |
| Storage                | Refer to product documentation for specific instructions, typically refrigerated. |   |

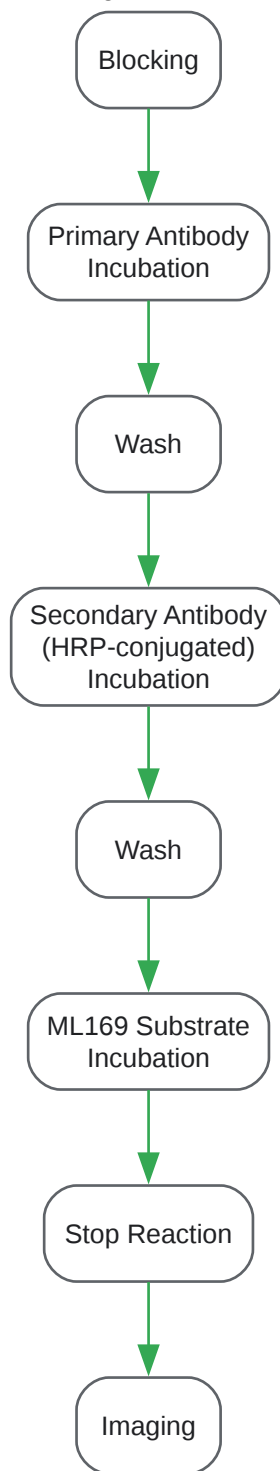
## Principle of Detection: The HRP-TMB Reaction

The core of **ML169**'s functionality lies in the enzymatic reaction between HRP and TMB. In immunoassays like Western blotting and IHC, an HRP-conjugated secondary antibody is employed to detect a primary antibody specifically bound to the target protein. Upon the addition of the **ML169** substrate, the HRP enzyme catalyzes the oxidation of TMB in the presence of a peroxide, leading to the formation of a dark blue precipitate at the precise location of the target protein.[\[1\]](#) The intensity of the blue color is proportional to the amount of HRP, which in turn correlates with the abundance of the target protein.[\[1\]](#)

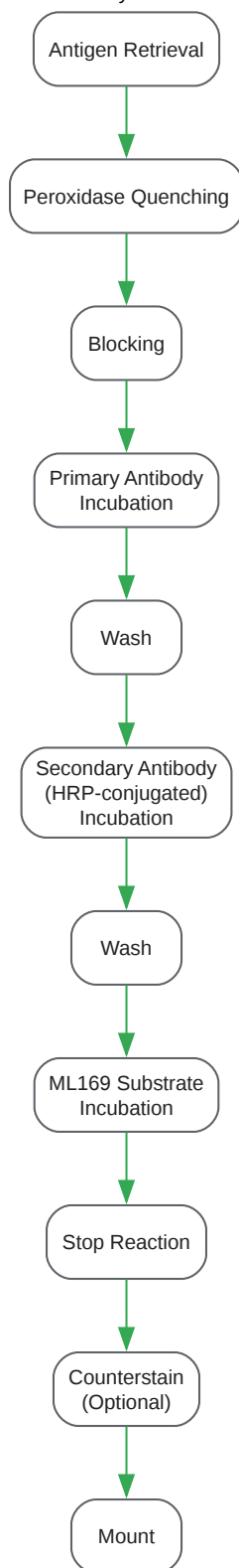
Principle of HRP-TMB Detection



Western Blotting Workflow with ML169



## Immunohistochemistry Workflow with ML169

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